

# Personal protective equipment for handling BOT-64

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## Compound of Interest

Compound Name: BOT-64

Cat. No.: B1667470

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## Essential Safety and Handling Guide for BOT-64

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling and disposal of **BOT-64**, also identified as NF-kB Activation Inhibitor VI.<sup>[1][2]</sup> Adherence to these guidelines is mandatory to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **BOT-64**, the following personal protective equipment is required to minimize exposure and ensure safety.

### Summary of Required PPE

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side shields or goggles	European Standard EN 166 <sup>[1]</sup>
Hand Protection	Protective gloves (chemically compatible)	Follow manufacturer/supplier guidance for permeability and breakthrough time
Body Protection	Long-sleeved clothing	N/A

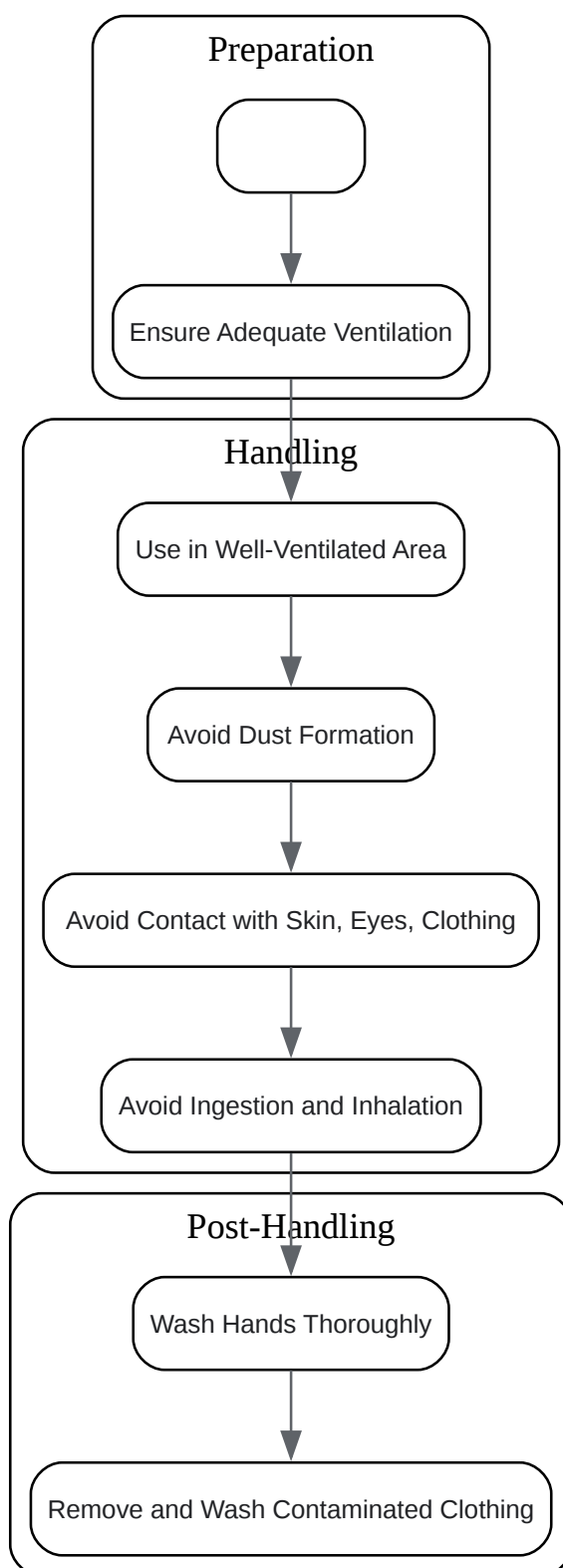
| Respiratory | Not required under normal use conditions | N/A |

It is imperative to inspect all PPE before use.<sup>[1]</sup> Gloves should be carefully removed after handling to avoid skin contamination.<sup>[1]</sup>

## Operational Plan: Step-by-Step Handling Protocol

Strict adherence to the following procedures is necessary to ensure the safe handling of **BOT-64**.

Workflow for Handling **BOT-64**



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Caption: Workflow for the safe handling of **BOT-64**.

### Detailed Steps:

- Preparation:
  - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.[\[1\]](#)
  - Work in a well-ventilated area.[\[1\]](#)
- Handling:
  - Avoid the formation of dust when working with the solid form of **BOT-64**.[\[1\]](#)
  - Prevent all contact with skin, eyes, and clothing.[\[1\]](#)
  - Do not eat, drink, or smoke when using this product.[\[1\]](#)
  - Avoid ingestion and inhalation.[\[1\]](#)
- Post-Handling:
  - After handling, wash your hands thoroughly.[\[1\]](#)
  - Remove and wash any contaminated clothing and gloves before reuse.[\[1\]](#)

## Disposal Plan

Proper disposal of **BOT-64** and its containers is crucial to prevent environmental contamination and potential harm.

- Waste Material: Dispose of waste material in accordance with national and local regulations.[\[2\]](#)
- Original Containers: Leave chemicals in their original containers and do not mix with other waste.[\[2\]](#)
- Contaminated Containers: Handle uncleaned containers as you would the product itself.[\[2\]](#)

- Spills: In the event of a spill, sweep up and shovel the material into suitable containers for disposal.[1] Avoid creating dust.[1] Do not let the product enter drains.[2]

## Emergency Procedures

In case of accidental exposure or fire, follow these immediate steps.

### Emergency Response

Incident	Action
Inhalation	<b>Move to fresh air.</b> [2]
Skin Contact	Take off all contaminated clothing immediately. Rinse skin with water or shower.[2]
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present.[2]
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[2]

| Fire | Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam to extinguish.[1] Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[1] |

## Storage

Proper storage is essential for maintaining the integrity of **BOT-64** and ensuring safety.

- Conditions: Store in a freezer, tightly closed, and in a dry place.[1][2]
- Incompatibilities: No specific incompatibilities have been noted.

While **BOT-64** is not classified as a hazardous substance or mixture, handling it in accordance with good industrial hygiene and safety practices is essential.[1][2]

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## References

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- 2. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Personal protective equipment for handling BOT-64]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667470#personal-protective-equipment-for-handling-bot-64]

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